

Taxachitriene B CAS number and IUPAC name

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Compound of Interest

Compound Name: Taxachitriene B

Cat. No.: B593484

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Taxachitriene B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Taxachitriene B**, a diterpenoid natural product. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development who are interested in the chemical properties and potential biological activities of this compound.

Core Chemical Identifiers

A crucial starting point for any chemical investigation is the unambiguous identification of the compound. For **Taxachitriene B**, the following identifiers have been established:

Identifier	Value
CAS Number	167906-75-4
IUPAC Name	5,7,9,10-tetrakis(acetyloxy)-2-hydroxy-4-(hydroxymethyl)-8,12,15,15-tetramethylbicyclo[9.3.1]pentadeca-3,8,11-trien-13-yl acetate

The Chemical Abstracts Service (CAS) number provides a unique registry for this specific chemical substance, ensuring accurate tracking and retrieval of information across different

databases and publications. The International Union of Pure and Applied Chemistry (IUPAC) name offers a systematic and unambiguous description of the molecule's structure.

Physicochemical Properties

Understanding the physicochemical properties of a compound is fundamental to its application in research and development. The following table summarizes the key predicted properties of **Taxachitriene B**.

Property	Value
Molecular Formula	C ₃₀ H ₄₂ O ₁₂
Molecular Weight	594.65 g/mol
Boiling Point (Predicted)	676.5 ± 55.0 °C
Density (Predicted)	1.25 ± 0.1 g/cm ³
pKa (Predicted)	13.57 ± 0.70

Note: The boiling point, density, and pKa values are based on computational predictions and may not reflect experimentally determined values.

Biological Activity and Therapeutic Potential

Currently, there is a significant lack of publicly available data regarding the specific biological activities, experimental protocols, and signaling pathways associated with **Taxachitriene B**. While the broader class of taxane diterpenoids is well-known for its potent anticancer properties, most notably exemplified by paclitaxel (Taxol®) and docetaxel (Taxotere®), the specific bioactivity profile of **Taxachitriene B** remains to be elucidated.

The mechanism of action for clinically used taxanes involves the stabilization of microtubules, leading to the arrest of cell division and subsequent apoptosis in rapidly dividing cancer cells. It is plausible that **Taxachitriene B** may exhibit similar or related biological effects, but this requires dedicated experimental investigation.

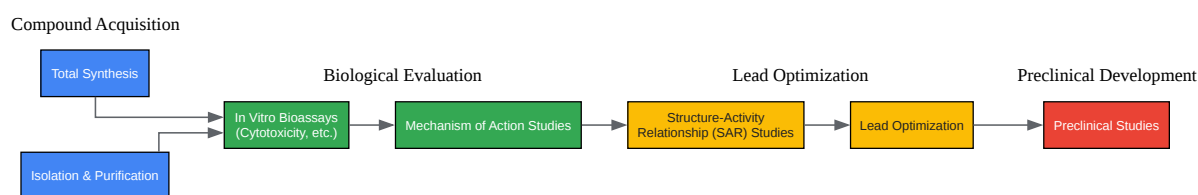
Future Research Directions

The absence of detailed biological data for **Taxachitriene B** presents a clear opportunity for further research. Key areas for future investigation include:

- **Isolation and Purification:** Development of efficient protocols for the isolation of **Taxachitriene B** from natural sources or its total synthesis to obtain sufficient quantities for biological screening.
- **In Vitro Bioassays:** A comprehensive screening of **Taxachitriene B** against a panel of cancer cell lines to determine its cytotoxic and antiproliferative effects. Further assays could explore its potential as an anti-inflammatory, antimicrobial, or neuroprotective agent.
- **Mechanism of Action Studies:** If significant biological activity is identified, subsequent studies should focus on elucidating the underlying mechanism of action. This would involve investigating its interaction with cellular targets, such as microtubules, and its impact on relevant signaling pathways.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and biological evaluation of analogs of **Taxachitriene B** to understand the key structural features responsible for its activity and to potentially develop more potent and selective derivatives.

Logical Relationship Diagram

The following diagram illustrates the logical workflow for the future investigation of **Taxachitriene B**.



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Caption: A logical workflow for the research and development of **Taxachitriene B**.

In conclusion, while the foundational chemical information for **Taxachitriene B** is available, its biological profile remains largely unexplored. This presents a fertile ground for new discoveries in the field of natural product chemistry and drug development. The technical information and proposed research workflow provided in this guide aim to facilitate and inspire future investigations into this promising compound.

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